

Application Notes: Triethylaluminum (TEAL) as a Rocket Engine Ignitor

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Triethylaluminum	
Cat. No.:	B1256330	Get Quote

Introduction

Triethylaluminum (TEAL), with the chemical formula Al₂(C₂H₅)₆, is a highly pyrophoric organoaluminum compound.[1] Its property of igniting spontaneously upon contact with air, particularly with oxidizers like liquid oxygen, makes it an exceptionally reliable and effective ignitor for rocket engines.[1][2] This hypergolic reaction eliminates the need for complex and potentially failure-prone ignition systems, offering the advantage of simple, reliable, and repeatable engine starts.[3] Notably, a mixture of **triethylaluminum** and triethylborane (TEATEB) is famously used as the first-stage ignitor in the SpaceX Falcon 9 rocket's Merlin engines. [1][4] These application notes provide researchers and scientists with a comprehensive overview of TEAL's properties, performance characteristics, and detailed protocols for its safe handling and experimental evaluation.

Physicochemical and Thermochemical Properties

The inherent reactivity of TEAL is rooted in its chemical and physical properties. It is a colorless, volatile liquid that must be handled with extreme care.[2][5][6] The data presented below has been compiled from various chemical databases and safety data sheets.



Property	Value	
Chemical Formula	Al2(C2H5)6	
Molecular Weight	114.2 g/mol	
Appearance	Colorless Liquid[2][5][7]	
Density	0.832 g/cm³ at 25°C[8][9]	
Melting Point	-46°C to -52°C (-51°F to -62°F)[7][8][9]	
Boiling Point	186.6°C (367.9°F) at 1 atm[7]	
Flash Point	Spontaneously ignites in air ("Pyrophoric")[2][6]	
Viscosity	2.5 - 2.6 mPa·s at 25°C[5][8]	
Enthalpy of Combustion (ΔcH°)	-5104 to -5105.7 kJ/mol[1][8]	
Heat of Vaporization (ΔHv)	536 J/g[8]	
Solubility	Soluble in aromatic, saturated aliphatic, and cycloaliphatic hydrocarbons[8][10]	

Ignition Characteristics and Performance

TEAL's primary application in rocketry stems from its hypergolic nature. It ignites instantly upon contact with an oxidizer, providing a rapid and reliable energy source to initiate the combustion of the main propellants.[3] The reaction is extremely fast, with ignition delays often measured in milliseconds.

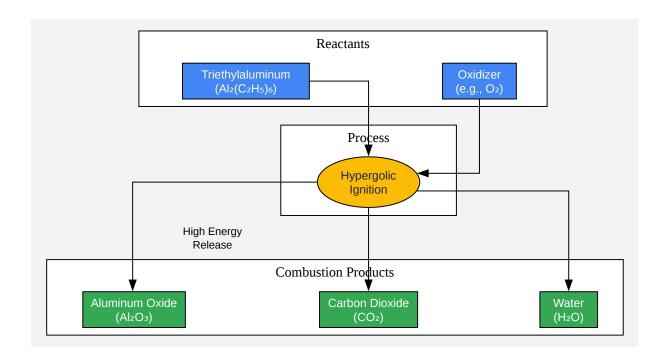


Performance Parameter	Value / Observation	Oxidizer <i>l</i> Conditions	Source
Ignition Delay	< 100 milliseconds	Liquid Oxygen	NASA Technical Reports[11]
Ignition Delay (Main Propellant)	< 15 milliseconds	For a 20% H ₂ -O ₂ mixture	NASA Technical Reports[11]
Activation Energy (Rate-Limiting)	~2 kcal/mol	Air	PMC - NIH[9][12]
Reactivity	Reacts violently with water, alcohols, and halogenated hydrocarbons.[6][10]	Water, Air, various chemicals	CAMEO Chemicals, ChemicalBook[7][10]
Combustion Products	Aluminum oxide (Al ₂ O ₃), Carbon dioxide (CO ₂), Water (H ₂ O)	Complete combustion with Oxygen	Nouryon[8]

Visualized Pathways and Workflows Chemical Ignition Pathway

The diagram below illustrates the simplified, overall reaction pathway for the hypergolic ignition of **Triethylaluminum** with an oxidizer, such as molecular oxygen.









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- To cite this document: BenchChem. [Application Notes: Triethylaluminum (TEAL) as a Rocket Engine Ignitor]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1256330#triethylaluminum-as-a-rocket-engine-ignitor]

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